

Essential Safety and Logistics for Handling 1,5-Diphenylcarbazone

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Compound of Interest

Compound Name: 1,5-Diphenylcarbazone

Cat. No.: B7855421

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides immediate and essential information for the safe handling and disposal of **1,5-Diphenylcarbazone**, presented to build trust and provide value beyond the product itself.

Chemical Profile:

Property	Value
Chemical Name	1,5-Diphenylcarbazone
Synonyms	Diphenylcarbazone
CAS Number	538-62-5
Molecular Formula	C13H12N4O
Molecular Weight	240.26 g/mol [1]
Appearance	Orange powder [1]
Hazards	Causes skin and eye irritation. [1] [2] May be harmful if swallowed or inhaled. [1] It is a flammable solid. [1]

Personal Protective Equipment (PPE)

When handling **1,5-Diphenylcarbazone**, the following personal protective equipment is essential to ensure personal safety:

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[1\]](#)[\[3\]](#)
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves.[\[1\]](#) Nitrile rubber gloves with a thickness greater than 0.11 mm are recommended, offering a breakthrough time of over 480 minutes. Always inspect gloves before use and use a proper glove removal technique.
 - Clothing: A lab coat or other protective clothing should be worn to prevent skin exposure.[\[1\]](#)[\[4\]](#)
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[1\]](#) In case of insufficient ventilation, wear suitable respiratory equipment.[\[4\]](#)

Operational Plan for Handling

A systematic approach is crucial for safely handling **1,5-Diphenylcarbazone** in a laboratory setting.

1. Engineering Controls:

- Work in a well-ventilated area.[\[1\]](#)[\[5\]](#) Facilities should be equipped with an eyewash station and a safety shower.[\[1\]](#) Use local exhaust ventilation to keep airborne concentrations low.[\[1\]](#)[\[4\]](#)

2. Handling Procedures:

- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Minimize dust generation and accumulation.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

- Keep the container tightly closed when not in use.[1]
- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing and reducing agents.[1]

3. First Aid Measures:

- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
- After Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid.[1]
- After Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[1]
- After Ingestion: Do NOT induce vomiting unless directed by medical personnel. Never give anything by mouth to an unconscious person. Get medical aid.[1]

Disposal Plan

Proper disposal of **1,5-Diphenylcarbazone** and its containers is critical to prevent environmental contamination and ensure safety.

- Waste Disposal: Dispose of this chemical by offering surplus and non-recyclable solutions to a licensed disposal company.[2] Waste material must be disposed of in accordance with national and local regulations.[2][6] Do not mix with other waste.[2][6]
- Container Disposal: Handle un-cleaned containers like the product itself.[2][6] Do not pressurize, cut, weld, braze, solder, drill, grind, or expose empty containers to heat, sparks, or open flames as they may retain product residue.[1]

Accidental Release Measures

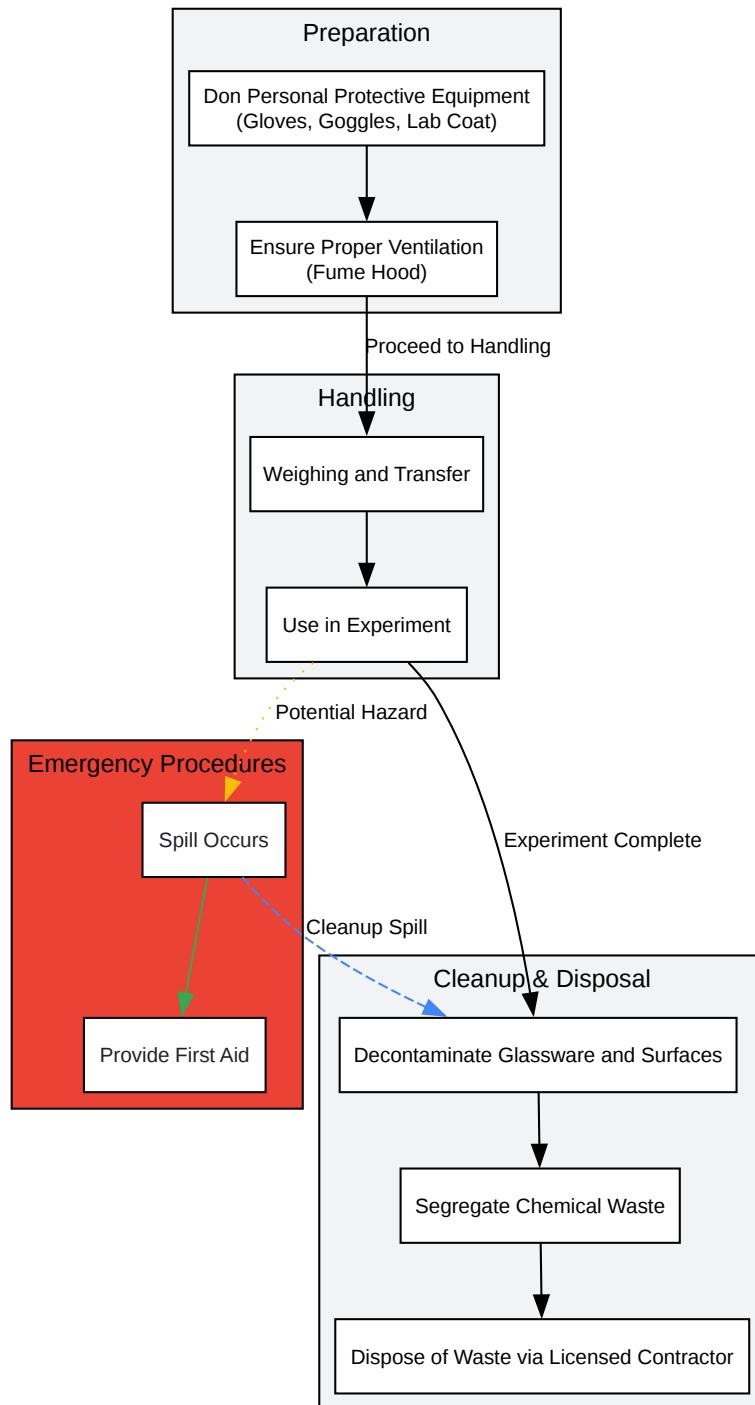
In the event of a spill, follow these procedures:

- Minor Spills:

- Remove all sources of ignition.[[1](#)]
- Clean up spills immediately, observing precautions in the Protective Equipment section.[[1](#)]
- Use a non-sparking tool to scoop up the material and place it into a suitable container for disposal.[[1](#)]
- Avoid generating dusty conditions.[[1](#)]
- Major Spills:
 - Evacuate the area.[[2](#)]
 - Wear appropriate personal protective equipment.[[1](#)]
 - Prevent the spill from entering drains.[[2](#)]

Workflow for Handling and Disposal of 1,5-Diphenylcarbazone

Workflow for Handling and Disposal of 1,5-Diphenylcarbazone

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Caption: This diagram outlines the key steps and safety considerations for the handling and disposal of **1,5-Diphenylcarbazone**.

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